

5-Chloro-1-pentanol chemical structure and IUPAC name

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Compound of Interest

Compound Name: 5-Chloro-1-pentanol

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An In-depth Technical Guide to 5-Chloro-1-pentanol

For professionals in research, scientific, and drug development fields, **5-Chloro-1-pentanol** is a versatile bifunctional molecule. Its unique structure, possessing both a primary alcohol and a primary alkyl chloride, makes it a valuable intermediate in various organic syntheses. This guide provides a comprehensive overview of its chemical structure, properties, and a key synthetic protocol.

Chemical Structure and IUPAC Name

5-Chloro-1-pentanol is an organic compound featuring a five-carbon aliphatic chain. A chlorine atom is attached to one end of the chain (carbon 5), while a hydroxyl group (-OH) is attached to the other end (carbon 1). This dual functionality allows for selective chemical modifications at either end of the molecule.

The standard IUPAC name for this compound is 5-chloropentan-1-ol.^{[1][2][3]} Its chemical formula is C₅H₁₁ClO.^{[1][3][4][5]}

Physicochemical Properties

The properties of **5-Chloro-1-pentanol** make it suitable for a range of applications in organic synthesis, including the production of pharmaceuticals and agrochemicals.^{[3][4][6]} The quantitative data for this compound are summarized in the table below.

Property	Value	Citations
CAS Number	5259-98-3	[4] [6] [7] [8]
Molecular Formula	C ₅ H ₁₁ ClO	[1] [3] [4] [5]
Molecular Weight	122.59 g/mol	[1] [2] [3] [4]
Appearance	Colorless clear liquid	[4] [9]
Boiling Point	182.8 °C at 760 mmHg	[4] [9]
Density	1.021 g/cm ³	[4] [9]
Refractive Index	1.454	[4] [6] [9]
Flash Point	83.2 °C	[4] [9]
Water Solubility	Slightly soluble	[3] [4] [9]
Solubility	Sparingly soluble in DMSO and Methanol	[4] [6]
InChI Key	DCBJCKDOZLTTDW-UHFFFAOYSA-N	[3] [8]
Canonical SMILES	C(CCO)CCCl	[4]

Synthetic Protocol: Synthesis from 5-Chloropentyl Acetate

A common laboratory-scale synthesis of **5-Chloro-1-pentanol** involves the hydrolysis of 5-chloropentyl acetate.[\[6\]](#) This method is efficient and yields the desired product in high purity.

Experimental Methodology

The following protocol is adapted from established literature procedures.[\[6\]](#)

- **Reaction Setup:** In a suitable reaction vessel, 5-chloropentyl acetate (33.9 g, 0.21 mol) is combined with 95% ethanol (75 mL) and a 2N aqueous solution of sodium hydroxide (90 mL).

- Homogenization: The mixture is shaken until a homogeneous solution is achieved.
- Reaction: The solution is allowed to stand at room temperature for several hours to facilitate the hydrolysis of the ester.
- Solvent Removal: Following the reaction, the ethanol is removed from the mixture by distillation under reduced pressure.
- Extraction: The remaining aqueous residue is extracted three times with diethyl ether (3 x 150 mL) to isolate the product.
- Drying and Concentration: The combined ether extracts are dried over anhydrous potassium carbonate. The solvent is then removed under reduced pressure.
- Purification: The final product, **5-chloro-1-pentanol**, is obtained as a colorless oil through distillation. This procedure has a reported yield of 84%.[\[6\]](#)

Key Reactions and Applications

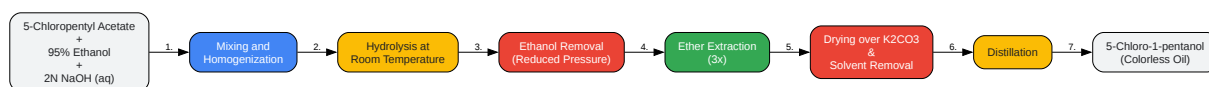
The bifunctional nature of **5-Chloro-1-pentanol** allows for a variety of chemical transformations, making it a key intermediate in the synthesis of more complex molecules.

- Nucleophilic Substitution: The chlorine atom serves as a good leaving group, readily undergoing substitution reactions with various nucleophiles.[\[7\]](#)
- Esterification/Etherification: The hydroxyl group can be converted to esters or ethers.[\[7\]](#)
- Oxidation: The primary alcohol can be oxidized to form an aldehyde or a carboxylic acid.[\[7\]](#)
- Intramolecular Cyclization: In the presence of a base such as sodium hydride, **5-Chloro-1-pentanol** undergoes an intramolecular Williamson ether synthesis to form tetrahydropyran.[\[9\]](#)[\[10\]](#)

This versatility makes it a valuable precursor in the synthesis of amidoalkylindoles, which are selective cannabinoid 2 receptor agonists with potential therapeutic applications.[\[11\]](#)

Workflow for the Synthesis of 5-Chloro-1-pentanol

The following diagram illustrates the workflow for the synthesis of **5-Chloro-1-pentanol** from 5-chloropentyl acetate.



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Caption: Workflow for the synthesis of **5-Chloro-1-pentanol**.

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